

# optimizing oxolinic acid solubility solvent mixtures

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## Compound Focus: Oxolinic Acid

CAS No.: 14698-29-4

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## Oxolinic Acid Solubility Profile

The table below summarizes key physicochemical properties of **Oxolinic Acid** relevant to solubility optimization [1].

Property	Value	Conditions / Notes
Water Solubility	3.2 mg/L	At 20°C and pH 7 [1]
Log P (Octanol-water)	1.67	Indicates low lipophilicity [1]
pKa	6.3	At 25°C [1]
Solubility in Methanol	~10,000 mg/L	At 20°C [1]
Multiple Solubility Maxima	Observed in ethanol-water and ethanol-ethyl acetate mixtures [2]	-

## Advanced Solubility Phenomena & Protocols

A key strategy for enhancing solubility involves using mixed solvent systems. A seminal study documented that **oxolinic acid** exhibits **multiple solubility maxima** in specific binary mixtures [2].

- **Experimental Finding:** The solubility of **oxolinic acid** was measured at 25°C. A plot of mole fraction solubility versus the solubility parameter ( $\delta$ ) of the solvent mixture showed two distinct peaks [2]:
  - **Peak 1:**  $\delta = 30.78 \text{ MPa}^{1/2}$  (in **80% v/v ethanol in water**)
  - **Peak 2:**  $\delta = 20.90 \text{ MPa}^{1/2}$  (in **30% v/v ethanol in ethyl acetate**)
- **Theoretical Model:** The study proposed a new extension of the Hildebrand solubility approach to accurately describe this "chameleonic effect" with two solubility peaks [2].
- **Solid Phase Characterization:** Thermograms of the solid phase before and after equilibration showed no significant changes, indicating the solute remains stable in these solvent systems [2].

## HPLC Analysis Protocol

For quantifying **oxolinic acid** in complex matrices like medicated fish feed, a robust HPLC method has been developed [3].

- **Apparatus:** Standard HPLC system with isocratic pump, injection valve, and UV-Vis detector [3].
- **Extraction:** Samples are homogenized and extracted using a mixture of methanol and phosphate buffer [3].
- **Clean-up:** The extract is purified using **Solid-Phase Extraction (SPE)** with C18 cartridges [3].
- **Chromatography Conditions:**
  - **Column:** C18 reversed-phase column [3].
  - **Mobile Phase:** Methanol and 0.1 M phosphate buffer (pH 3), typically in a ratio of 45:55 [3].
  - **Flow Rate:** 1.0 mL/min [3].
  - **Detection:** UV at 254 nm [3].
  - **Retention:** Under these conditions, **oxolinic acid** elutes at approximately 6.5 minutes [3].

## Troubleshooting Common Solubility Issues

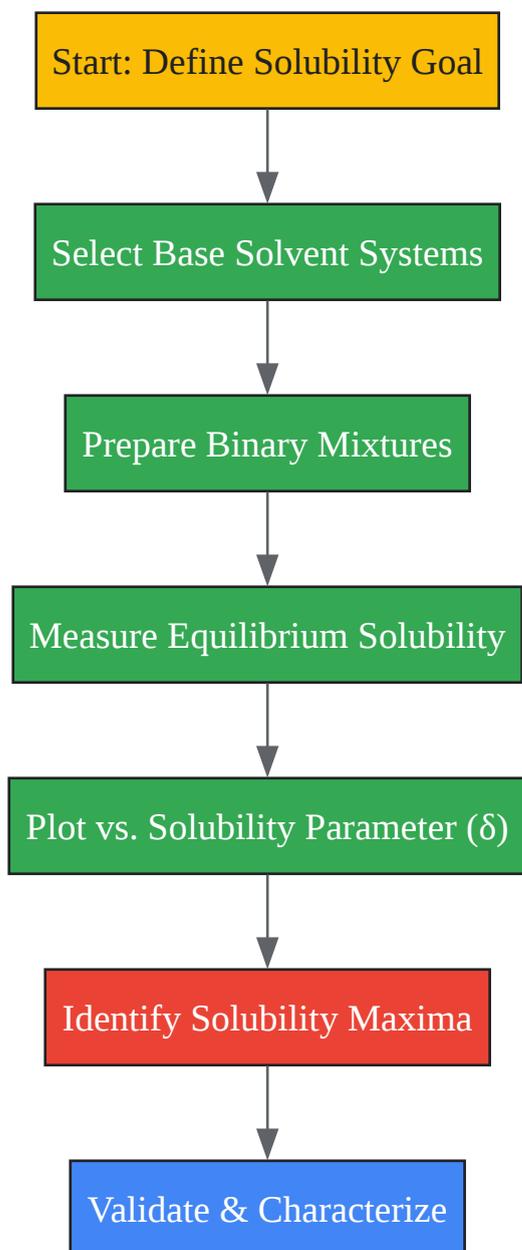
Here are some common challenges and solutions based on experimental data:

- **Problem:** Low solubility in aqueous preparations.
- **Solution:** **Utilize the identified solubility maxima. For an aqueous-organic system, test 80% v/v ethanol in water.** For a purely organic system, test **30% v/v ethanol in ethyl acetate** [2].

- Problem: Precipitation of **oxolinic acid** during processing or storage.
- Solution: Check the pH of the solution. Since **oxolinic acid** is ionizable (pKa 6.3), adjusting the pH away from its pKa can significantly enhance solubility. Also, ensure the solvent composition is maintained near the optimal solubility parameter windows identified ( $\delta \sim 20.90$  or  $\sim 30.78$  MPa<sup>1/2</sup>) [2] [1].
- Problem: Solubility in biological assays or metal-containing environments is unpredictable.
- Insight: **Be aware that oxolinic acid can form complexes with metal ions (e.g., Fe<sup>3+</sup>, Zn<sup>2+</sup>, Ca<sup>2+</sup>, Mg<sup>2+</sup>, and rare-earth metals), which can alter its solubility and biological activity. These complexes are often soluble in DMSO but insoluble in water, methanol, or ethanol [4] [5].** If working with metal-containing buffers, consider the potential for complex formation.

## Experimental Workflow for Solubility Optimization

The following diagram outlines a systematic approach to optimizing a solvent mixture for **oxolinic acid**, based on the principles found in the search results.



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## References

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